

long-term storage and handling of Prosaptide TX14(A) peptide

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Compound of Interest

Compound Name: Prosaptide TX14(A)

Cat. No.: B109575

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Technical Support Center: Prosaptide TX14(A) Peptide

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage, handling, and troubleshooting of **Prosaptide TX14(A)** peptide to ensure optimal experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **Prosaptide TX14(A)** and what is its primary mechanism of action?

A1: **Prosaptide TX14(A)** is a synthetic 14-amino acid peptide derived from the neurotrophic region of saposin C.[1] It functions as a potent agonist for the G protein-coupled receptors GPR37 and GPR37L1, with EC50 values of 7 nM and 5 nM, respectively. Activation of these receptors stimulates signaling through pertussis toxin-sensitive G proteins and leads to the phosphorylation of ERK1 and ERK2, promoting neuroprotective and glioprotective effects.[2]

Q2: What are the recommended storage conditions for lyophilized **Prosaptide TX14(A)**?

A2: For long-term stability, lyophilized **Prosaptide TX14(A)** should be stored in a dry, dark environment. The optimal storage temperature is -20°C for short-term storage and -80°C for long-term storage.[3]

Q3: How should I store **Prosaptide TX14(A)** once it is reconstituted into a stock solution?

A3: Reconstituted stock solutions should be aliquoted to avoid repeated freeze-thaw cycles. For storage, it is recommended to keep the aliquots at -20°C for up to one month or at -80°C for up to six months.^[2] Ensure the vials are sealed tightly to prevent moisture contamination.^[2]

Q4: What is the solubility of **Prosaptide TX14(A)**?

A4: **Prosaptide TX14(A)** is soluble in water up to 2 mg/ml. For other solvents, it is recommended to consult the manufacturer's datasheet for specific lots.

Q5: Is **Prosaptide TX14(A)** stable in biological systems?

A5: While **Prosaptide TX14(A)** has demonstrated robust effects in the peripheral nervous system, it is known to be rapidly degraded in the brain, which may limit its efficacy for central nervous system applications when administered directly.^[4]

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Solution(s)
Difficulty dissolving the peptide	<ul style="list-style-type: none">- Incorrect solvent.- Peptide concentration is too high.- Formation of secondary structures.	<ul style="list-style-type: none">- Ensure you are using a recommended solvent, such as sterile distilled water.- Try to dissolve at a lower concentration.- Gentle heating and/or sonication can aid in dissolution.^[2]- If using a buffer, ensure the pH is between 5-6 for optimal stability.
Precipitation observed in stock solution after thawing	<ul style="list-style-type: none">- Peptide has come out of solution during freezing.- pH of the solution has shifted.- Repeated freeze-thaw cycles.	<ul style="list-style-type: none">- Gently warm the solution and vortex to redissolve.- Ensure the solution is fully equilibrated to room temperature before use.- Prepare smaller aliquots to avoid multiple freeze-thaw cycles.
Inconsistent or no biological activity	<ul style="list-style-type: none">- Improper storage leading to degradation.- Peptide oxidation.- Incorrect dosage or administration.	<ul style="list-style-type: none">- Verify that the peptide has been stored at the correct temperature and protected from light and moisture.- For peptides containing oxidation-prone residues, purging the vial with an inert gas like nitrogen or argon before sealing can help.- Review experimental protocols to ensure the correct concentration and administration route are being used.
Loss of peptide due to adsorption	<ul style="list-style-type: none">- Peptide sticking to the surface of storage vials or labware.	<ul style="list-style-type: none">- Use low-protein-binding polypropylene or glass vials.- At high dilutions, a carrier protein may be necessary, but

check for compatibility with
your assay.

Quantitative Data Summary

Table 1: Recommended Storage Conditions

Form	Temperature	Duration	Key Considerations
Lyophilized Powder	-20°C	Short-term	Store in a dry, dark place.
	-80°C	Long-term	Tightly seal the vial to prevent moisture uptake.
Reconstituted Stock Solution	-20°C	Up to 1 month[2]	Aliquot to avoid freeze-thaw cycles. Use sterile buffers (pH 5-6).
	-80°C	Up to 6 months[2]	Ensure vials are tightly sealed.[2]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Prosaptide TX14(A)

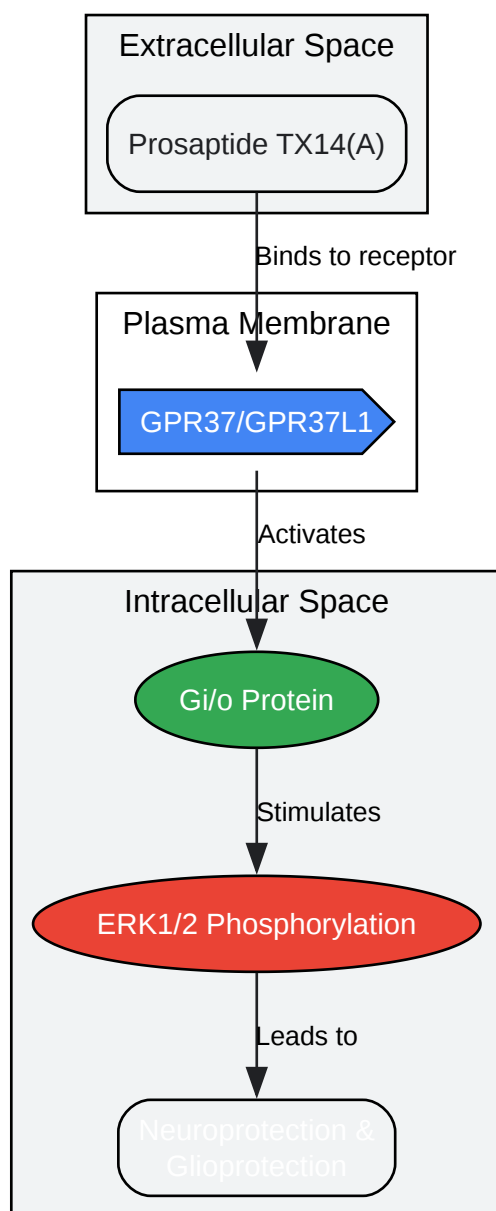
- **Equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20-30 minutes. This minimizes the condensation of atmospheric moisture.
- **Solvent Addition:** Add the calculated volume of sterile, high-purity water to achieve the desired stock concentration (e.g., not exceeding 2 mg/ml).
- **Dissolution:** Gently vortex or swirl the vial to dissolve the peptide. If necessary, sonicate the solution for short periods to aid dissolution.[2]

- Aliquoting: Once fully dissolved, divide the stock solution into single-use aliquots in low-protein-binding tubes.
- Storage: Immediately store the aliquots at -20°C or -80°C.[\[2\]](#)

Protocol 2: Preparation of Working Solutions

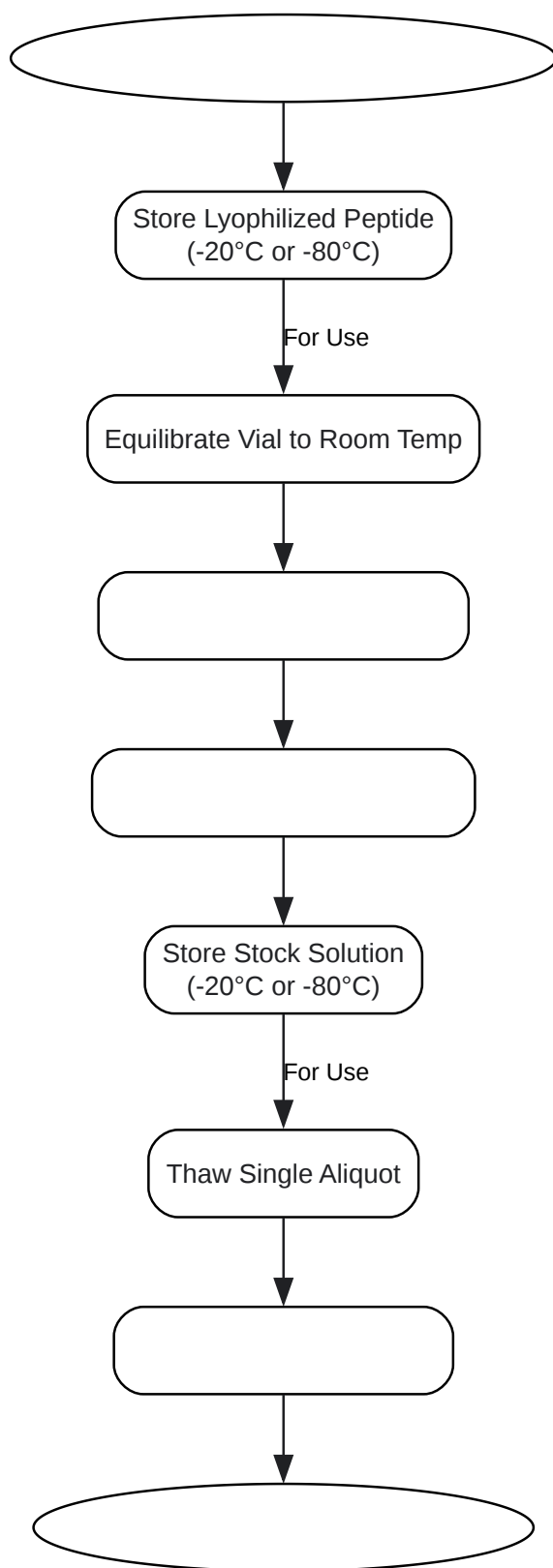
- Thawing: Retrieve a single aliquot of the stock solution from the freezer and allow it to thaw completely at room temperature.
- Dilution: Using your experimental buffer, dilute the stock solution to the final working concentration.
- Usage: It is recommended to prepare working solutions fresh on the day of the experiment.
[\[2\]](#) Do not store diluted working solutions for extended periods.

Visualizations



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Caption: Signaling pathway of **Prosaptide TX14(A)** via GPR37/GPR37L1.



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Caption: Recommended workflow for handling **Prosapide TX14(A)**.

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